

HS-173 Solubility and Stock Solution Preparation

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Compound Focus: HS-173

CAS No.: 1276110-06-5

Cat. No.: S548061

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The following table summarizes the key physicochemical properties and solubility data for **HS-173** from multiple supplier datasheets.

Property	Details
CAS Number	1276110-06-5 [1] [2] [3]
Molecular Formula	$C_{21}H_{18}N_4O_4S$ [1] [2] [3]
Molecular Weight	422.46 g/mol [1] [2] [3]
Recommended Solvent	DMSO [1] [2] [3]
Solubility in DMSO	~50 - 84 mg/mL (118.35 - 198.83 mM) [1] [2] [3]
Solubility in Water	Insoluble [1] [2]
Solubility in Ethanol	Insoluble [1]
Storage (Powder)	Desiccate at -20°C [2] [3] [4]
Storage (Stock Solution)	-20°C (1 month) to -80°C (6 months - 2 years); avoid repeated freeze-thaw cycles [3] [4]

Protocol for Preparing Stock Solutions

Here is a standard protocol for preparing a 50 mg/mL stock solution of **HS-173** in DMSO, compiled from supplier recommendations [1] [2] [3].

- **Allow the vial** of **HS-173** powder and a fresh bottle of high-quality, anhydrous DMSO to reach room temperature before opening.
- **Weigh** the desired amount of **HS-173**. To prepare a 50 mg/mL solution, you would use 50 mg of compound.
- **Add the calculated volume** of DMSO directly to the vial. For a 50 mg/mL solution, add 1 mL of DMSO for every 50 mg of compound.
- **Gently vortex or sonicate** the mixture. If the compound does not dissolve completely, you can warm the tube in a **37°C water bath** with brief sonication to aid dissolution [1] [2].
- **Dispense** the clear stock solution into single-use aliquots to minimize freeze-thaw cycles.
- **Store** the aliquots at **-20°C or -80°C** as indicated in the storage table above.

The table below can help you calculate the volumes needed for dilutions to common working concentrations.

Desired Concentration	Volume of 50 mg/mL Stock to Dilute	Final Volume
10 mM	23.7 μ L	1 mL
5 mM	11.8 μ L	1 mL
1 mM	2.4 μ L	1 mL

Key Experimental Protocols

In Vitro Cell Viability (MTT) Assay

This protocol is adapted from the original research citing **HS-173** [1].

- **Cell Lines:** T47D, SK-BR-3, MCF7 (human breast cancer cells) [1].
- **Procedure:**
 - Plate cells in 96-well plates and incubate for 24 hours.

- Replace the medium with fresh medium containing **HS-173** (typically in a concentration range from 0.1 μM to 100 μM). The final concentration of DMSO in the medium should be $\leq 0.1\%$ (v/v).
- Incubate the cells with the compound for **48 hours**.
- Add 20 μL of MTT solution (5 mg/mL) to each well and incubate for another **4 hours** at 37°C.
- Dissolve the formed formazan crystals by adding 100 μL of DMSO to each well with constant shaking for 5 minutes.
- Measure the absorbance at **540 nm** using a microplate reader. The half-maximal inhibitory concentration (IC_{50}) can be determined from the dose-response curves [1].

In Vivo Administration

HS-173 has been used in mouse models to study its anti-tumor and anti-fibrotic effects.

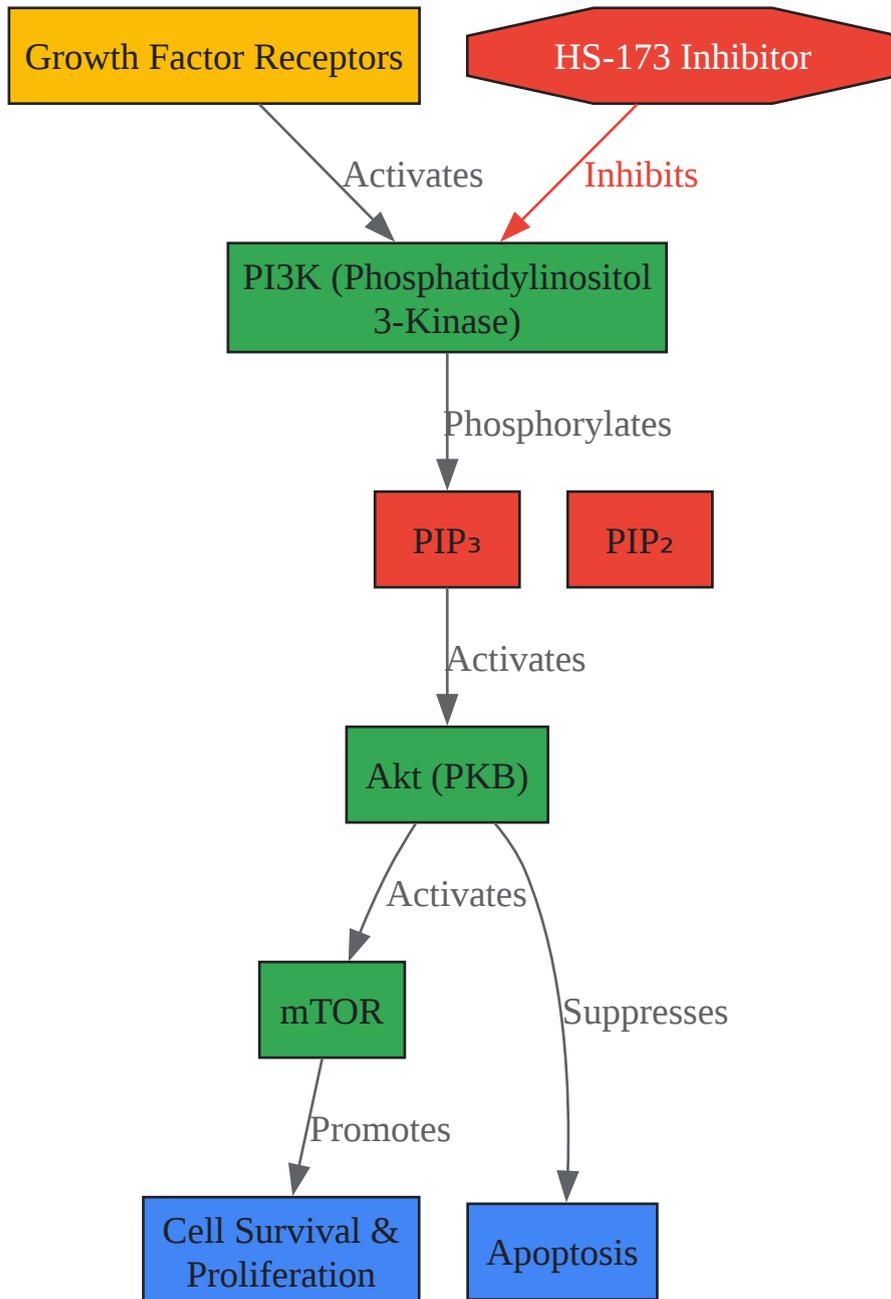
- **Animal Model:** Male BALB/c mice with CCl_4 -induced liver fibrosis [1].
- **Dosage & Route:** Administered at **~ 20 mg/kg** via oral gavage (p.o.) [1]. In other studies, it was also administered intraperitoneally (i.p.) at 10 mg/kg and 30 mg/kg [3].
- **Formulation Note:** For in vivo studies, **HS-173** is often formulated in a vehicle suitable for administration. One published protocol uses a suspension in 1% carboxymethyl cellulose (CMC) [5]. Another strategy to improve solubility and reduce off-target toxicity is nanoformulation, such as encapsulation in poly(2-oxazoline) micelles [5].

Troubleshooting Common Issues

- **Precipitation in Stock Solution:** If your stock solution precipitates after storage, warm it to **37°C and vortex thoroughly** until it becomes clear again. Avoid using a hot water bath as DMSO is highly flammable.
- **Poor Solubility in Aqueous Buffers:** Since **HS-173** is insoluble in water, when adding the stock solution to cell culture medium, add it slowly while vortexing the medium to ensure it disperses evenly and minimizes precipitation.
- **Instability of Biological Activity:** Always prepare fresh working dilutions from the stock solution and avoid subjecting the stock to multiple freeze-thaw cycles. Aliquot and store it properly.

Biological Activity and Signaling Pathway

HS-173 is a potent and selective inhibitor of the phosphatidylinositol 3-kinase alpha (PI3K α) isoform, with an IC₅₀ value of **0.8 nM** in cell-free assays [1] [2] [3]. Its primary mechanism of action is through inhibiting the PI3K/Akt signaling pathway, which is often hyperactive in cancer cells. The following diagram illustrates this core signaling pathway and the point of inhibition by **HS-173**.



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The inhibition of this pathway by **HS-173** leads to several observed biological outcomes in research settings:

- **Antiproliferative Effect:** It potently inhibits the growth of various cancer cell lines, with IC₅₀ values ranging from **0.25 µM in HCT-116 cells to 7.8 µM in MCF7 cells** [3].
- **Induction of Apoptosis:** Treatment with **HS-173** causes **cell cycle arrest at the G2/M phase** and activates caspases, leading to programmed cell death [1] [3].
- **Anti-angiogenic Effect:** It reduces the expression of HIF-1α and VEGF, key players in the formation of new blood vessels for tumors, and suppresses VEGF-induced angiogenesis in vitro and in vivo [1] [2].

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References

1. HS-173 Datasheet [selleckchem.com]
2. HS-173 | CAS:1276110-06-5 | novel PI3K inhibitor [biocrick.com]
3. HS-173 | PI3Kα Inhibitor [medchemexpress.com]
4. HS-173 | CAS 1276110-06-5 - InvivoChem [invivochem.net]
5. Low dose novel PARP-PI3K inhibition via nanoformulation ... [sciencedirect.com]

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